

A Technical Guide to the Chemical Properties and Synthesis of Setmelanotide Acetate

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Compound of Interest

Compound Name: Setmelanotide (acetate)

Cat. No.: B15869344

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Abstract

Setmelanotide is a first-in-class, potent and selective melanocortin-4 receptor (MC4R) agonist approved for the treatment of rare genetic disorders of obesity.[1][2] Marketed under the brand name Imcivree®, it represents a significant advancement in precision medicine for weight management.[3] This guide provides an in-depth exploration of the chemical properties, synthesis, and analytical characterization of Setmelanotide acetate. It is intended for researchers, chemists, and drug development professionals engaged in the study of peptide therapeutics and metabolic disorders.

Introduction

Setmelanotide is a synthetic, cyclic octapeptide designed as an analog of the endogenous α -melanocyte-stimulating hormone (α -MSH).[4] Its primary therapeutic action is the activation of the MC4R pathway in the hypothalamus, which is crucial for regulating hunger, satiety, and energy expenditure.[5] In patients with specific genetic deficiencies—such as those in the pro-opiomelanocortin (POMC), proprotein subtilisin/kexin type 1 (PCSK1), or leptin receptor (LEPR) genes—this pathway is impaired, leading to severe, early-onset obesity.[2] Setmelanotide

effectively re-establishes signaling in this pathway, thereby reducing hunger and promoting weight loss.[5]

This document details the fundamental physicochemical characteristics of Setmelanotide acetate, outlines a representative solid-phase synthesis protocol, and describes its mechanism of action and methods for its analytical validation.

Physicochemical Properties

Setmelanotide acetate is supplied as a white to off-white amorphous powder that is freely soluble in water.[6] The active moiety is the Setmelanotide peptide, with acetate serving as the counter-ion.

Structure and Composition

Setmelanotide is a cyclic peptide containing eight amino acids, including two D-amino acids (D-Ala, D-Phe) to enhance stability against enzymatic degradation. A key structural feature is the intramolecular disulfide bond between the two cysteine residues, which constrains the peptide into a bioactive conformation.[4][6]

- Peptide Sequence: Ac-Arg-Cys(1)-D-Ala-His-D-Phe-Arg-Trp-Cys(1)-NH₂[1]
- Chemical Name: Acetyl-L-arginyl-L-cysteinyl-D-alanyl-L-histidiny-L-phenylalanyl-L-arginyl-L-tryptophanyl-L-cysteinamide cyclic (2 → 8)-disulfide acetate[4]
- Developmental Codes: RM-493, BIM-22493, IRC-022493[3]

Quantitative Data

The key chemical properties of Setmelanotide and its acetate salt are summarized in the table below.

Property	Setmelanotide (Free Base)	Setmelanotide Acetate	Source(s)
Molecular Formula	C ₄₉ H ₆₈ N ₁₈ O ₉ S ₂	C ₅₅ H ₈₀ N ₁₈ O ₁₅ S ₂ (representative)	[7][8]
Molecular Weight	1117.3 g/mol	~1297.5 g/mol (varies with acetate content)	[7][8]
CAS Number	920014-72-8	1504602-49-6	[7][8]
Solubility	Not specified	Water: ≥ 60 mg/mL; DMSO: ≥ 60 mg/mL	[9]
Appearance	Not specified	White to off-white amorphous powder	[6]

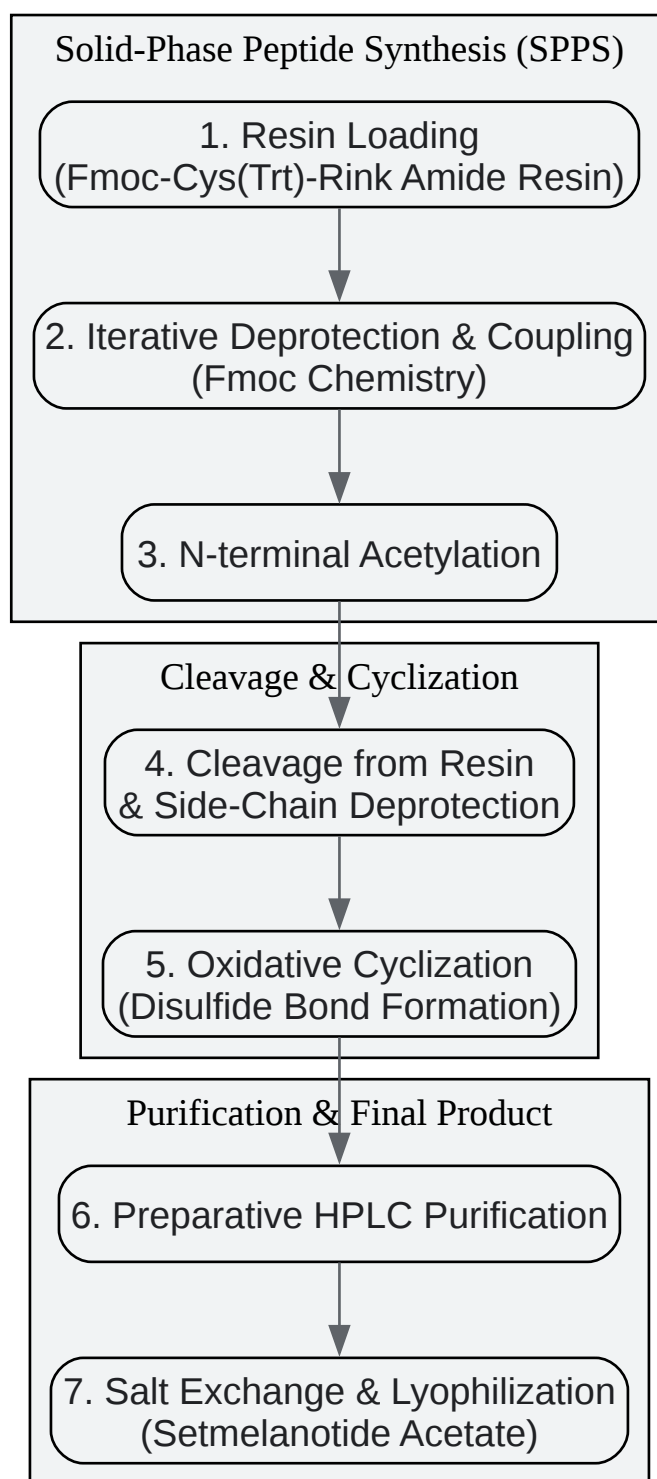
Note: The molecular formula and weight for the acetate salt can vary as the drug substance contains 2 to 4 molar equivalents of acetate.[4]

Synthesis of Setmelanotide Acetate

The synthesis of a complex cyclic peptide like Setmelanotide is typically achieved through Solid-Phase Peptide Synthesis (SPPS), followed by solution-phase cyclization and purification. SPPS offers significant advantages in efficiency and purity for peptide assembly.

Synthesis Workflow Overview

The overall process can be broken down into four main stages: linear peptide assembly, cleavage and deprotection, disulfide bond formation (cyclization), and final purification.



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Caption: High-level workflow for the synthesis of Setmelanotide Acetate.

Detailed Synthesis Protocol

Causality Statement: The choice of Fmoc (9-fluorenylmethyloxycarbonyl) chemistry is standard for SPPS due to its mild deprotection conditions (piperidine), which preserves acid-labile side-chain protecting groups until the final cleavage step. The Rink Amide resin is selected to yield a C-terminal amide upon cleavage, as required by the Setmelanotide structure.

Step 1: Linear Peptide Assembly (SPPS)

- **Resin Preparation:** Start with a Rink Amide resin pre-loaded with Fmoc-Cys(Trt)-OH. The trityl (Trt) group protects the cysteine thiol.
- **Fmoc Deprotection:** Treat the resin with a 20% solution of piperidine in dimethylformamide (DMF) to remove the Fmoc group from the cysteine.
- **Amino Acid Coupling:** Activate the next Fmoc-protected amino acid (Fmoc-Trp(Boc)-OH) using a coupling agent like HBTU/HOBt in the presence of a base (DIPEA) in DMF. Add this solution to the resin to form the peptide bond.
- **Wash and Repeat:** Wash the resin thoroughly with DMF to remove excess reagents.
- **Chain Elongation:** Repeat steps 2-4 for each subsequent amino acid in the sequence (Arg(Pbf), Phe(D), His(Trt), Ala(D), Cys(Trt), Arg(Pbf)). Standard side-chain protecting groups (e.g., Boc, Pbf, Trt) are used.
- **N-terminal Acetylation:** After the final amino acid is coupled and deprotected, acetylate the N-terminus using acetic anhydride and a base like DIPEA.

Step 2: Cleavage and Global Deprotection

- **Cleavage Cocktail:** Prepare a cleavage cocktail, typically containing trifluoroacetic acid (TFA) as the strong acid, with scavengers to protect sensitive residues. A common mixture is TFA/triisopropylsilane (TIS)/water (95:2.5:2.5).
- **Resin Treatment:** Treat the dried peptide-resin with the cleavage cocktail for 2-3 hours at room temperature. This cleaves the peptide from the resin and removes all side-chain protecting groups (Pbf, Boc, Trt).

- **Peptide Precipitation:** Precipitate the crude linear peptide by adding it to cold diethyl ether. Centrifuge to pellet the peptide and decant the ether.

Step 3: Disulfide Cyclization

- **Dissolution:** Dissolve the crude linear peptide in a dilute aqueous solution (e.g., 0.1% TFA in water) at a low concentration (e.g., 0.1-1 mg/mL) to favor intramolecular over intermolecular disulfide bond formation.
- **Oxidation:** Adjust the pH to ~8.0-8.5 with ammonium hydroxide. Allow the solution to stir in an open beaker, exposed to air, for several hours to overnight. Atmospheric oxygen will oxidize the free thiols to form the disulfide bridge. Alternatively, an oxidizing agent like hydrogen peroxide or iodine can be used for more controlled cyclization.
- **Quenching:** Quench the reaction by acidifying the solution with acetic acid or TFA.

Step 4: Purification and Formulation

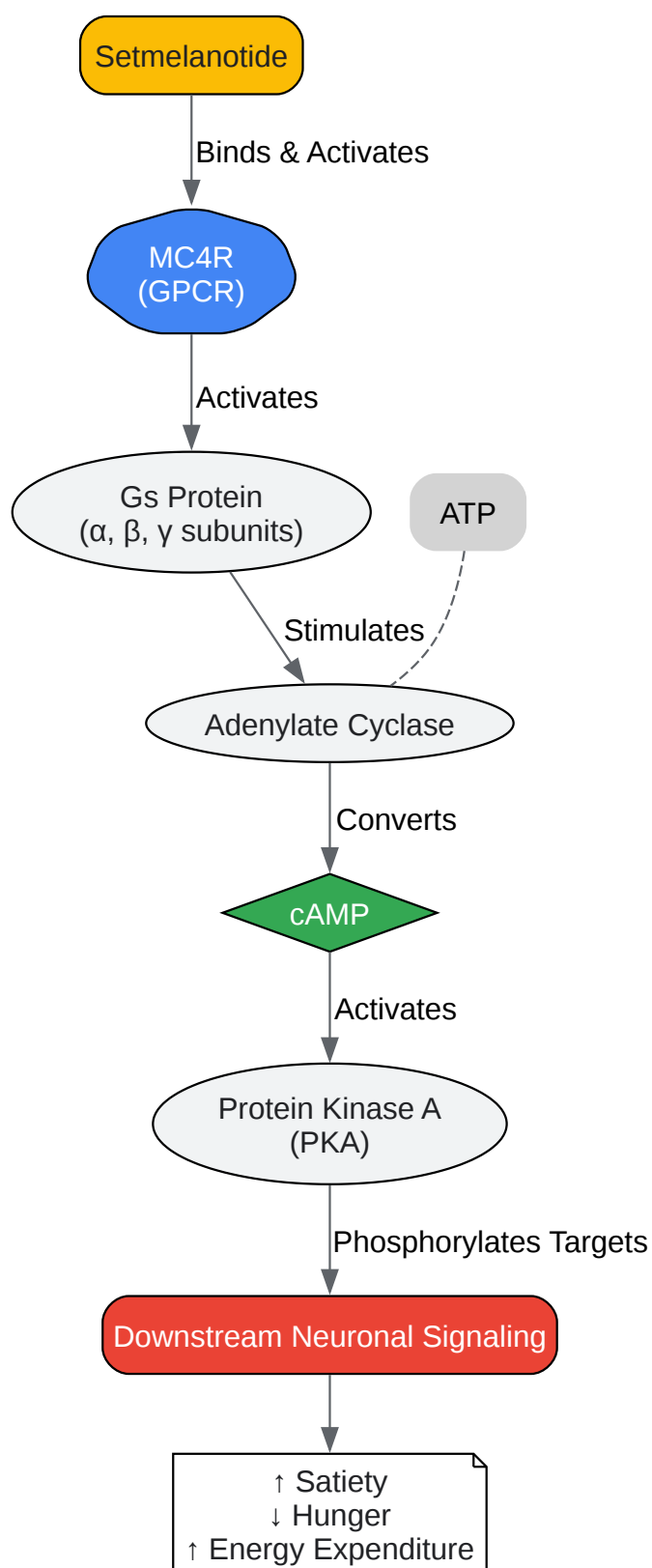
- **Preparative HPLC:** Purify the crude cyclic peptide using reverse-phase high-performance liquid chromatography (RP-HPLC) on a C18 column with a water/acetonitrile gradient containing 0.1% TFA.
- **Fraction Analysis:** Collect fractions and analyze them by analytical HPLC and mass spectrometry to identify those containing the pure product.
- **Salt Exchange and Lyophilization:** Pool the pure fractions. To obtain the acetate salt, the TFA from the mobile phase is typically exchanged for acetate using ion-exchange chromatography or by repeatedly dissolving the purified peptide in a solution containing acetic acid and lyophilizing. The final product is a fluffy, white powder.

Mechanism of Action: MC4R Agonism

Setmelanotide functions by binding to and activating the melanocortin-4 receptor (MC4R), a G-protein coupled receptor (GPCR) predominantly expressed in the paraventricular nucleus of the hypothalamus.^[1]

Signaling Pathway:

- **Binding:** Setmelanotide binds to the extracellular domain of the MC4R.
- **Conformational Change:** This binding induces a conformational change in the receptor, activating the associated heterotrimeric Gs protein.
- **Adenylate Cyclase Activation:** The activated Gs alpha subunit stimulates adenylate cyclase (AC).
- **cAMP Production:** AC catalyzes the conversion of ATP to cyclic AMP (cAMP).
- **PKA Activation:** cAMP acts as a second messenger, activating Protein Kinase A (PKA).
- **Downstream Effects:** PKA phosphorylates downstream targets, leading to neuronal signaling that ultimately results in reduced food intake (satiety) and increased energy expenditure.[5]



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Caption: Setmelanotide-mediated MC4R signaling pathway.

Receptor Selectivity and Potency

Setmelanotide is highly potent and selective for MC4R. This selectivity is crucial for minimizing side effects associated with the activation of other melanocortin receptors, such as skin hyperpigmentation (MC1R) or cardiovascular effects.^{[1][4]}

Receptor	Activity (EC ₅₀ , nM)	Selectivity vs. MC4R	Source(s)
MC4R	0.27	-	^{[1][4]}
MC3R	5.3	~19.6-fold	^{[1][4]}
MC1R	5.8	~21.5-fold	^{[1][4]}
MC5R	1600	~5925-fold	^{[1][4]}
MC2R	>1000	>3700-fold	^{[1][4]}

Analytical Characterization and Quality Control

Ensuring the identity, purity, and quality of synthesized Setmelanotide acetate is paramount. A panel of analytical techniques is employed for this purpose.

Self-Validation Principle: The combination of these methods provides a self-validating system. HPLC confirms purity and identity by retention time, MS confirms the exact molecular weight, and amino acid analysis confirms the composition, ensuring the correct peptide has been synthesized to the required specification.

High-Performance Liquid Chromatography (HPLC)

- Purpose: To determine the purity of the peptide and quantify impurities.
- Methodology:
 - System: A reverse-phase HPLC system with a C18 column.
 - Mobile Phase A: 0.1% TFA in water.
 - Mobile Phase B: 0.1% TFA in acetonitrile.

- Gradient: A linear gradient from ~5% to 50% Mobile Phase B over 30 minutes.
- Detection: UV detector at 220 nm and 280 nm.
- Outcome: A major peak corresponding to Setmelanotide, with purity typically expected to be >98%. The retention time serves as an identifier when compared to a reference standard.

Mass Spectrometry (MS)

- Purpose: To confirm the molecular weight of the peptide, verifying its identity.
- Methodology:
 - System: Electrospray Ionization Mass Spectrometry (ESI-MS).
 - Sample Prep: The sample is infused directly or analyzed via LC-MS.
 - Analysis: The system detects the mass-to-charge (m/z) ratio of the ionized peptide.
 - Outcome: The resulting spectrum should show a prominent peak corresponding to the theoretical molecular weight of Setmelanotide (1117.3 Da for the free base).^[7]

Amino Acid Analysis (AAA)

- Purpose: To confirm the amino acid composition and quantify the peptide content.
- Methodology:
 - Hydrolysis: The peptide is hydrolyzed into its constituent amino acids using 6N HCl at ~110°C for 24 hours.
 - Derivatization: The free amino acids are derivatized to make them detectable (e.g., with phenylisothiocyanate).
 - Analysis: The derivatized amino acids are separated and quantified by HPLC.
 - Outcome: The relative ratios of the amino acids should match the theoretical composition of Setmelanotide.

Conclusion

Setmelanotide acetate is a sophisticated synthetic peptide therapeutic whose efficacy is rooted in its precise chemical structure and high-affinity interaction with the MC4R. Its synthesis via SPPS is a well-established, albeit complex, process requiring rigorous control and purification. The analytical methods described herein are essential for ensuring the production of a safe, pure, and potent drug substance. This guide provides a foundational technical overview to aid scientists and researchers in understanding the critical chemical and manufacturing aspects of this important metabolic drug.

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